

An In-depth Technical Guide to the Safe Handling of Dimethylmethoxysilane

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Compound of Interest

Compound Name: *Dimethylmethoxysilane*

Cat. No.: *B099029*

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This guide provides comprehensive safety data and handling precautions for **dimethylmethoxysilane** (DMDMS), tailored for researchers, scientists, and drug development professionals. It covers physical and chemical properties, hazard identification, exposure controls, and emergency procedures to ensure its safe use in a laboratory and industrial setting.

Chemical Identification and Properties

Dimethylmethoxysilane, also known as dimethoxydimethylsilane, is a clear, colorless organosilane compound.^[1] It is primarily used in silicone polymer synthesis, as a crosslinking agent, and for surface treatments.^[1] Its chemical structure features a central silicon atom bonded to two methyl groups and two methoxy groups.^[1]

Table 1: Physical and Chemical Properties of **Dimethylmethoxysilane**

Property	Value	Reference
CAS Number	1112-39-6	[1]
Molecular Formula	C ₄ H ₁₂ O ₂ Si	[1] [2]
Molecular Weight	120.22 g/mol	[1] [3]
Appearance	Colorless transparent liquid	[1] [4]
Density	0.88 g/mL at 25°C	[4]
Boiling Point	81.4°C	[1] [4]
Melting Point	-80°C	[4]
Flash Point	-8°C (17.6°F)	[5]
Water Solubility	Decomposes	[4]

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Hazard Identification and Classification

DMDMS is classified as a hazardous substance, primarily due to its high flammability and potential to cause serious eye irritation.[\[2\]](#) A critical, secondary hazard is its reaction with water or moisture to decompose and liberate methanol.[\[2\]](#) Methanol is toxic and can cause systemic effects, including central nervous system depression, headaches, visual disturbances, and even blindness upon absorption, inhalation, or ingestion.[\[2\]](#)

Table 2: GHS Hazard Classification for **Dimethylmethoxysilane**

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Flammable Liquids, Category 2	H225: Highly flammable liquid and vapor. [3]	GHS02 (Flame)	Danger [2]

| Serious Eye Damage/Irritation, Category 2A | H319: Causes serious eye irritation.[\[2\]](#) | GHS07 (Exclamation Mark) | |

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize the risks associated with DMDMS.

3.1 Handling Protocols

- Ventilation: Always handle DMDMS in a well-ventilated area, preferably within a chemical fume hood, to prevent the accumulation of flammable vapors.[\[2\]](#)[\[6\]](#)
- Ignition Sources: Keep the substance away from heat, sparks, open flames, and other ignition sources.[\[5\]](#)[\[7\]](#) Use only non-sparking tools and explosion-proof electrical equipment.[\[2\]](#)[\[5\]](#)
- Static Discharge: Take precautionary measures against static discharge.[\[4\]](#) All equipment, containers, and transfer lines must be properly grounded and bonded before and during transfer.[\[2\]](#)[\[5\]](#)
- Personal Contact: Avoid all contact with eyes and skin, and do not breathe vapors or mist.[\[2\]](#)
- Empty Containers: Handle empty containers with care, as they may contain flammable residual vapors.[\[2\]](#)

3.2 Storage Protocols

- Container: Keep containers tightly closed and store in a dry, cool, and well-ventilated place.[\[2\]](#)[\[5\]](#)
- Location: Store in a designated flammables area, away from heat.[\[5\]](#)
- Incompatible Materials: Store away from oxidizing agents, water, and moisture.[\[2\]](#)[\[7\]](#) The material slowly decomposes in contact with moist air or water.[\[2\]](#)

Exposure Controls and Personal Protection

A combination of engineering controls and personal protective equipment (PPE) is mandatory to ensure safety.

4.1 Engineering Controls

- Ventilation: A local exhaust or general room ventilation system is required.[8]
- Safety Equipment: Emergency eye wash fountains and safety showers must be immediately accessible in any area where potential exposure exists.[2][6]

Table 3: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles. [2]	Protects against splashes and vapors causing serious eye irritation. Contact lenses should not be worn.[2]
Hand Protection	Neoprene or nitrile rubber gloves.[2]	Prevents skin contact and potential irritation.
Skin and Body Protection	Wear suitable protective clothing.[2]	Minimizes the risk of skin exposure.

| Respiratory Protection | NIOSH-certified organic vapor (black cartridge) respirator.[2][8] | Required when ventilation is inadequate or when exposure limits may be exceeded. |

Emergency and Experimental Safety Protocols

In the event of an emergency, the following protocols must be followed precisely.

5.1 First Aid Experimental Protocol

- Eye Contact: Immediately flush the eyes cautiously with water for at least 15 minutes.[2] Remove contact lenses if present and easy to do, and continue rinsing.[2] Immediately call a poison center or physician.[2]
- Skin Contact: Remove all contaminated clothing immediately.[9] Wash the affected area with plenty of soap and water.[2]

- Inhalation: Remove the victim to fresh air and keep them at rest in a comfortable breathing position.[2] If the person feels unwell, seek medical advice.[7]
- Ingestion: Do NOT induce vomiting.[7] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.
- Note to Physician: This product reacts with water in the stomach to form methanol.[2] Evidence of methanol poisoning includes a combination of visual disturbances, metabolic acidosis, and formic acid in the urine.[2] Treatment should be based on blood methanol levels and acid-base balance.[2]

5.2 Accidental Release Protocol

- Remove Ignition Sources: Immediately eliminate all sources of ignition and use special care to avoid static charges.[2]
- Evacuate: Evacuate all non-essential personnel from the area.[2]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Prevent the spill from entering sewers or public waters.[8]
- Cleanup: Equip the cleanup crew with proper PPE, including respiratory protection.[2] Use non-sparking tools to clean up the spill.[2] Absorb the liquid with an inert material (e.g., sand, dry earth) and shovel it into an appropriate container for disposal.[2]

5.3 Fire-Fighting Protocol

- Suitable Extinguishing Media: Use water spray, water fog, foam, carbon dioxide, or dry chemical extinguishers.[2] Water spray or fog can be used to cool exposed containers.[8]
- Specific Hazards: The substance is a highly flammable liquid and vapor.[2] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[5] Irritating fumes may develop when exposed to high temperatures.[2]
- Protective Actions: Firefighters must wear proper protective equipment, including a positive-pressure self-contained breathing apparatus (SCBA).[6] Do not enter the fire area without full

protective gear.[2]

Toxicological Information

The primary toxicological concern with DMDMS is its potential for severe eye irritation and the systemic toxicity of its hydrolysis product, methanol.

Table 4: Summary of Toxicological Data

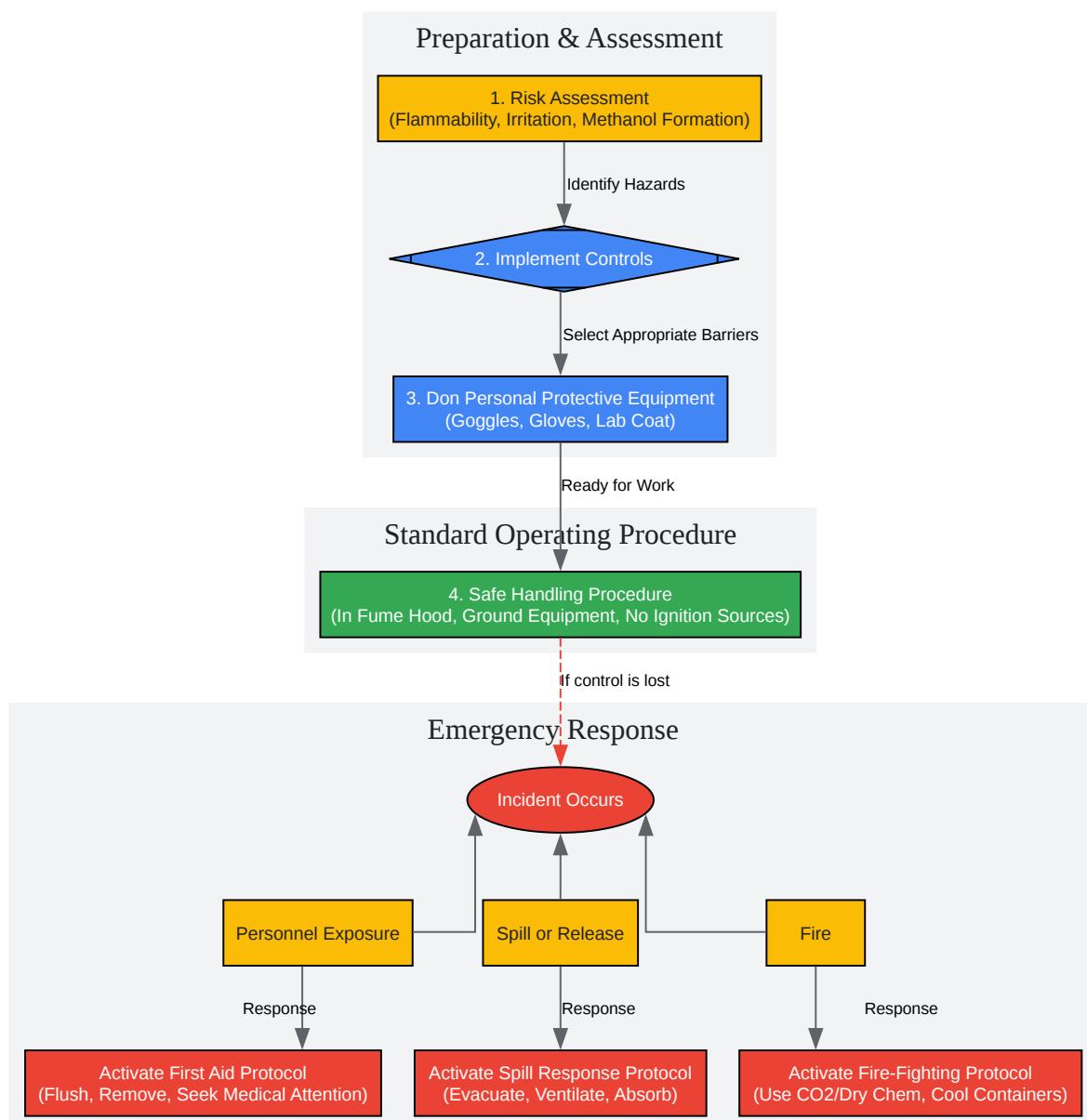
Exposure Route	Effect	Details
Inhalation	May cause respiratory tract irritation.[2]	LC (rat) > 21,350 mg/m ³ /4hr.[3]
Eye Contact	Causes serious eye irritation. [2]	
Skin Contact	May cause skin irritation.[2]	
Ingestion	May be harmful if swallowed. [2]	Oral toxicity is associated with the hydrolysis product, methanol, which can cause nausea, vomiting, headache, and visual effects, including blindness. The onset of symptoms may be delayed up to 48 hours.[2]

| Chronic Exposure | Central Nervous System Effects | On contact with water, this compound liberates methanol, which is known to have a chronic effect on the central nervous system, potentially leading to recurring headaches or impaired vision.[2] |

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **Dimethylmethoxysilane**, from initial assessment to emergency response.

Dimethylmethoxysilane Safe Handling Workflow

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Caption: Logical workflow for the safe handling of **Dimethylmethoxysilane**.

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